

Trimethyl((2-methylallyl)oxy)silane CAS number and physical properties

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Compound of Interest

Compound Name: Trimethyl((2-methylallyl)oxy)silane

Cat. No.: B3179361

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In-depth Technical Guide: Trimethyl((2-methylallyl)oxy)silane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Trimethyl((2-methylallyl)oxy)silane**, focusing on its Chemical Abstracts Service (CAS) number and its key physical properties. Due to the limited availability of comprehensive experimental data in publicly accessible databases, this guide synthesizes information from various sources to provide the most accurate and up-to-date information for research and development applications.

Chemical Identification and Physical Properties

Trimethyl((2-methylallyl)oxy)silane, a member of the organosilicon compound family, is characterized by a trimethylsilyl group bonded to a 2-methylallyl group through an oxygen atom. The systematic IUPAC name for this compound is Silane, trimethyl[(2-methyl-2-propen-1-yl)oxy]-.

While extensive experimental data for this specific compound is not readily available, data for structurally similar compounds provides valuable context. For instance, the isomeric Trimethyl[(2-methylprop-1-en-1-yl)oxy]silane has a reported CAS number of 6651-34-9 and a molecular weight of 144.29 g/mol .^[1] Another related compound, Trimethyl(2-

propenyloxy)silane (also known as Allyloxytrimethylsilane), which lacks the methyl substituent on the allyl group, has a CAS number of 18146-00-4 and a molecular weight of 130.262 g/mol .
[\[2\]](#)[\[3\]](#)

A summary of the available and related data is presented in the table below for comparative analysis.

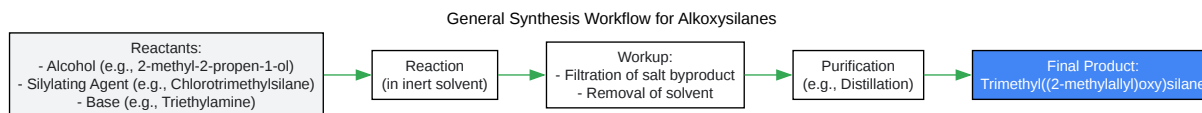
Property	Value	Notes
Chemical Name	Trimethyl((2-methylallyl)oxy)silane	
Systematic Name	Silane, trimethyl[(2-methyl-2-propen-1-yl)oxy]-	
CAS Number	Not definitively available in searched resources	
Molecular Formula	C7H16OSi	
Molecular Weight	144.29 g/mol	Calculated
Boiling Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis of **Trimethyl((2-methylallyl)oxy)silane** are not widely published. However, a general approach for the synthesis of similar allyloxysilanes involves the reaction of the corresponding alcohol with a trimethylsilylating agent.

A plausible synthetic route would involve the reaction of 2-methyl-2-propen-1-ol with a suitable trimethylsilylating agent, such as chlorotrimethylsilane, in the presence of a base to neutralize the HCl byproduct. The reaction would likely be carried out in an inert solvent.

General Silylation Reaction Workflow:



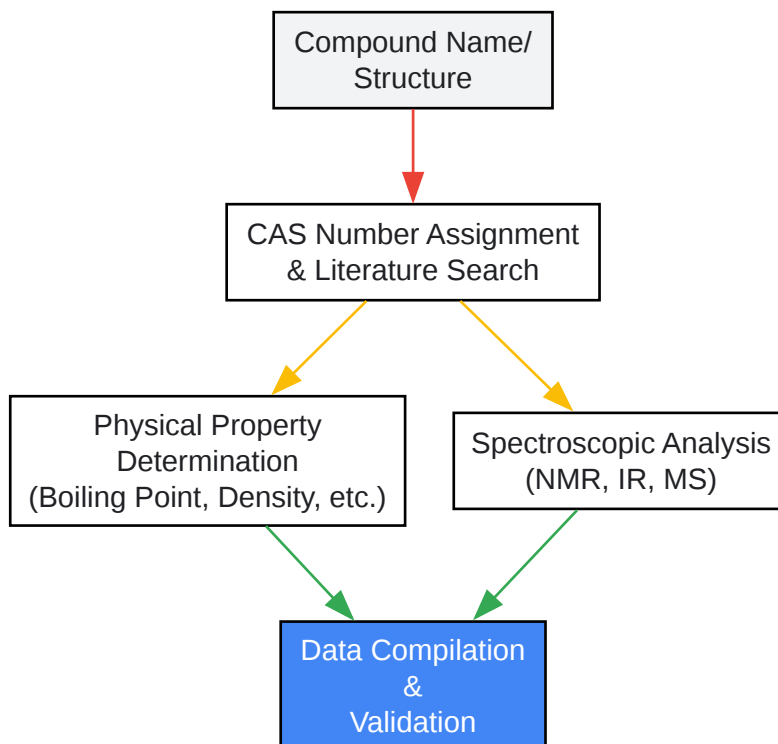
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Caption: A generalized workflow for the synthesis of alkoxysilanes.

Logical Relationship for Compound Characterization

The process of identifying and characterizing a chemical compound like **Trimethyl((2-methylallyl)oxy)silane** follows a logical progression from initial identification to detailed property analysis. This workflow is crucial for ensuring the accuracy of the data obtained.

Workflow for Chemical Identification and Characterization



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Caption: Logical workflow for identifying and characterizing a chemical compound.

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References

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- 2. Trimethyl(2-propenyloxy)silane | SIELC Technologies [sielc.com]
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